

An In-depth Technical Guide to 1-(2-Thienyl)acetone

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Compound of Interest

Compound Name: 1-(2-Thienyl)acetone

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This technical guide provides a comprehensive overview of **1-(2-Thienyl)acetone**, a key synthetic intermediate. This document details its chemical identity, physicochemical properties, and provides established protocols for its synthesis.

Chemical Identity and Synonyms

1-(2-Thienyl)acetone is a ketone derivative of thiophene. Its unambiguous identification is crucial for scientific and regulatory purposes.

CAS Number: 15022-18-1[\[1\]](#)

Synonyms:

- 1-(thiophen-2-yl)propan-2-one[\[1\]](#)
- 2-acetonylthiophene
- 2-Propanone, 1-(2-thienyl)-[\[1\]](#)

Physicochemical Properties

A summary of the key physical and chemical properties of **1-(2-Thienyl)acetone** and the closely related compound 1-(thiophen-2-yl)ethanone are presented below. This data is

essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ OS	[1]
Molecular Weight	140.20 g/mol	[1]
IUPAC Name	1-(thiophen-2-yl)propan-2-one	[1]

Note: Experimental data for **1-(2-Thienyl)acetone** is limited. The following data is for the related compound 1-(thiophen-2-yl)ethanone (CAS: 88-15-3), which serves as a useful reference.

Property of 1-(thiophen-2-yl)ethanone	Value
Boiling Point	89-91 °C at 9 mmHg
Density	1.166 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.566

Experimental Protocols

Detailed methodologies for the synthesis of **1-(2-Thienyl)acetone** are crucial for its successful preparation in a laboratory setting. Two common synthetic routes are presented below.

Synthesis via Friedel-Crafts Acylation of Thiophene

This method involves the reaction of thiophene with chloroacetyl chloride followed by a rearrangement reaction.

Experimental Protocol:

- Acylation Reaction: In a suitable reaction vessel, dissolve thiophene and 2-chloroacetyl chloride in an appropriate solvent.
- Catalysis: Add a Lewis acid catalyst, such as aluminum chloride, to the reaction mixture.

- Reaction Monitoring: Monitor the progress of the reaction to obtain 2-chloroacetylthiophene.
- Rearrangement Reaction: Subject the 2-chloroacetylthiophene to a Favorskii rearrangement under alkaline conditions to yield the final product, **1-(2-Thienyl)acetone**.

Synthesis via Grignard Reaction

This protocol utilizes a Grignard reagent prepared from a thienyl halide.

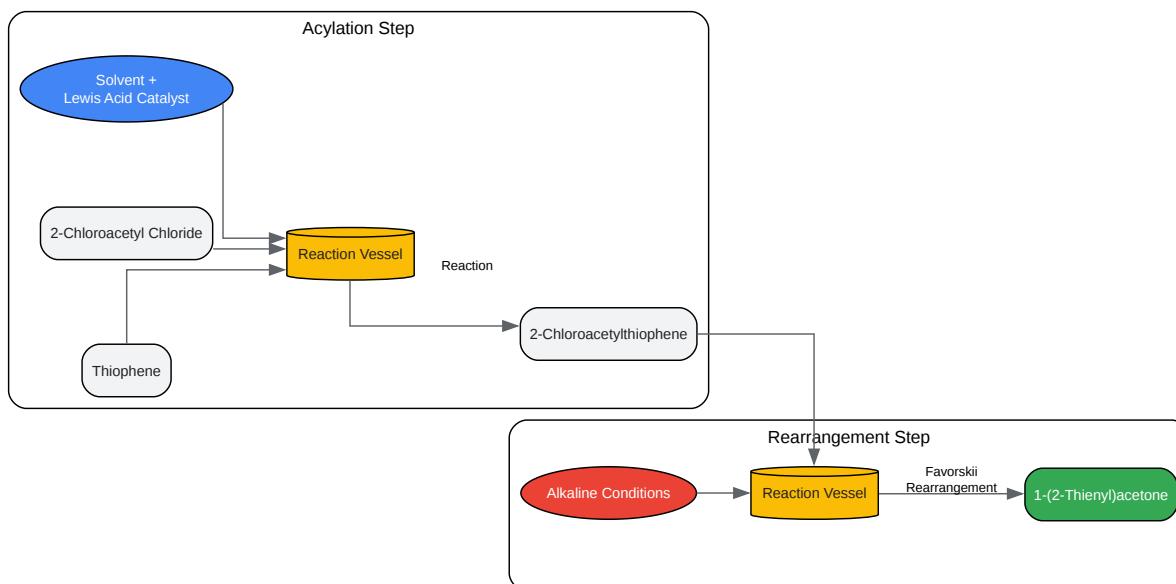
Experimental Protocol:

- Preparation of Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, condenser, and mechanical stirrer, place magnesium turnings. Add a solution of 2-bromothiophene in anhydrous diethyl ether dropwise to initiate the formation of 2-thienylmagnesium bromide. The reaction is indicated by a slight turbidity and gentle refluxing of the ether.
- Reaction with Chloroacetone: Cool the Grignard reagent in an ice bath. Slowly add a solution of chloroacetone in anhydrous diethyl ether from the dropping funnel. Maintain the reaction temperature below 5 °C.
- Quenching: After the addition is complete, stir the mixture for an additional hour at room temperature. Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Extraction: Separate the organic layer. Extract the aqueous layer with two portions of diethyl ether. Combine the organic layers.
- Washing and Drying: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Purification: Remove the solvent under reduced pressure. Purify the crude product by vacuum distillation to obtain **1-(2-Thienyl)acetone**.

Visualization of Synthetic Workflows

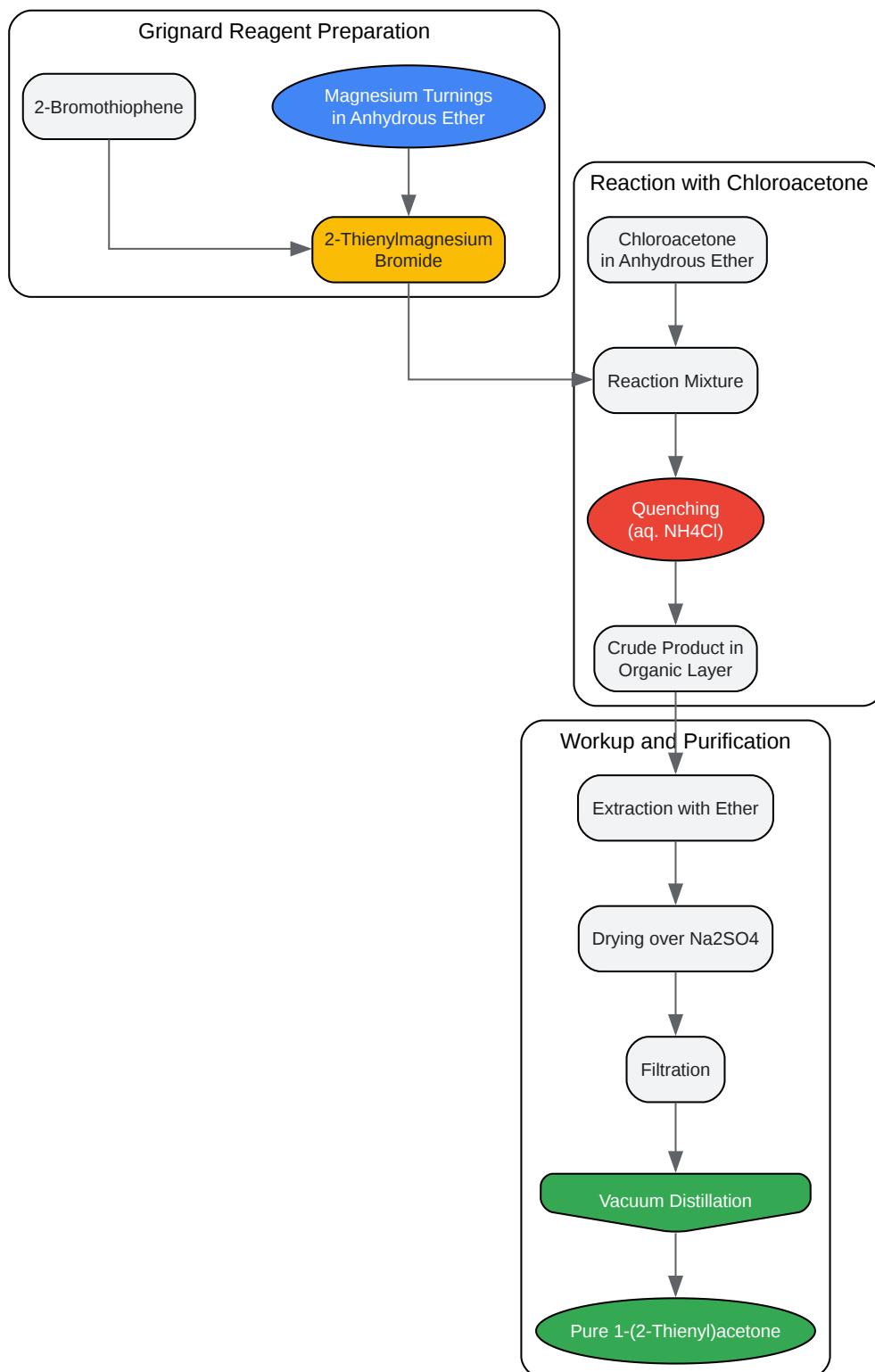
The following diagrams illustrate the logical flow of the synthetic procedures described above.

Synthesis of 1-(2-Thienyl)acetone via Friedel-Crafts Acylation

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Synthetic Workflow: Friedel-Crafts Acylation

Synthesis of 1-(2-Thienyl)acetone via Grignard Reaction

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Synthetic Workflow: Grignard Reaction

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References

- 1. 1-(2-Thienyl)acetone | C7H8OS | CID 529394 - PubChem [pubchem.ncbi.nlm.nih.gov]
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